

Technical Guide: Spectroscopic Profiling of 5-Chlorobenzo[d]triazin-4(3H)-one

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Compound of Interest

Compound Name: 5-Chlorobenzo[d][1,2,3]triazin-4(3H)-one

Cat. No.: B11755597

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Introduction & Structural Context

Compound: 5-Chlorobenzo[d]triazin-4(3H)-one Molecular Formula:

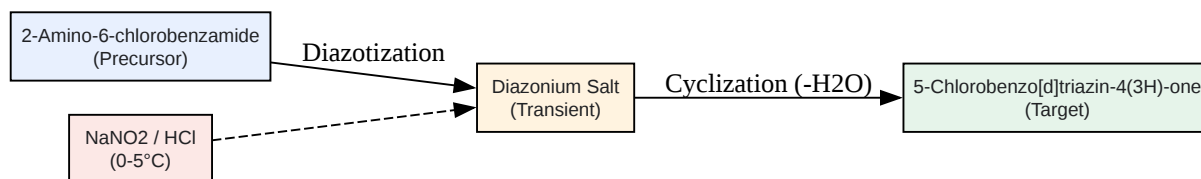
Molecular Weight: 181.58 g/mol (Monoisotopic: ~181.00) Structural Significance: The 5-chloro isomer places the chlorine atom at the peri-position relative to the carbonyl group (C4). This creates a unique steric and electronic environment compared to the more common 6-, 7-, or 8-chloro isomers.

- Steric Effect: The bulky chlorine at C5 forces the carbonyl group out of perfect planarity or induces significant field effects.
- Electronic Effect: The electron-withdrawing nature of Cl at the peri position deshields the carbonyl carbon in

C NMR and alters the fragmentation stability in Mass Spectrometry.

Synthesis Workflow (Context for Purity Analysis)

To ensure you are analyzing the correct isomer, the synthesis typically proceeds via the diazotization of 2-amino-6-chlorobenzamide.



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Figure 1: Synthetic pathway ensuring the 5-chloro regiochemistry. The chlorine position in the precursor (6-position relative to amide) becomes the 5-position in the final bicyclic system.

Mass Spectrometry (MS) Data

Technique: EI-MS (Electron Impact) or ESI-MS (Electrospray Ionization) in Positive Mode.

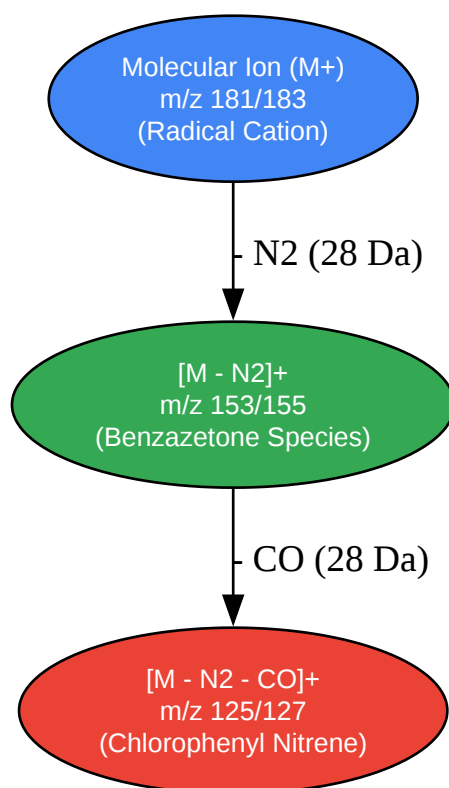
Fragmentation Logic

The benzotriazinone scaffold undergoes a characteristic "explosive" fragmentation involving the loss of molecular nitrogen (

). For the 5-chloro derivative, the chlorine isotope pattern is the primary diagnostic tool.

Ion Fragment	m/z (approx)	Intensity	Structural Assignment
Molecular Ion ()	181 / 183	High	Parent radical cation. Distinct 3:1 ratio confirms one Chlorine atom. [1]
	153 / 155	Medium	Loss of (28 Da). Formation of highly reactive benzazetone or indazolone radical cation.
	125 / 127	High	Subsequent loss of CO (28 Da). Formation of chlorophenyl nitrene/imine species.
$[C_6H_3]^{+}$ / $[C_6H_4]^{+}$	75 / 76	Low	Benzyne-type fragments after halogen loss (at high energy).

Fragmentation Pathway Diagram



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Figure 2: Primary fragmentation pathway. The sequential loss of N₂ and CO is diagnostic for the triazinone ring system.

Infrared Spectroscopy (IR)

Phase: KBr Pellet or ATR (Solid State). The 5-chloro substituent influences the carbonyl stretching frequency via the field effect (through-space interaction).

Functional Group	Wavenumber ()	Band Shape	Notes
N-H Stretch	3100 – 3250	Broad	Indicates the amide/lactam NH. Often broadened by intermolecular H-bonding (dimerization).
C=O Stretch	1685 – 1715	Strong, Sharp	The peri-chloro effect may shift this slightly higher (~10-15) than the unsubstituted analog (typically ~1680) due to dipolar repulsion.
N=N Stretch	1590 – 1610	Weak	Characteristic azo bond, often obscured by aromatic ring breathing modes.
C-Cl Stretch	740 – 780	Medium	Fingerprint region diagnostic.
Aromatic C=C	1480, 1560	Medium	Skeletal vibrations of the benzene ring.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Preferred due to solubility and exchangeable protons).[2]

¹H NMR (400 MHz)

The 5-chloro isomer possesses a specific 1,2,3-trisubstituted benzene ring pattern (protons at positions 6, 7, and 8).

Proton	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
NH	14.2 – 14.8	Broad Singlet	-	Highly acidic lactam proton. Downfield shift due to electron-deficient triazine ring.
H-8	8.15 – 8.25	Doublet (dd)	,	Most Deshielded. Proximity to the N=N bond (anisotropy) shifts this proton significantly downfield.
H-7	7.85 – 7.95	Triplet (t)		The central proton of the three-spin system (meta to Cl, meta to Bridge).
H-6	7.60 – 7.75	Doublet (dd)	,	Ortho to the Chlorine atom.

Distinguishing 5-Cl from 8-Cl:

- 5-Cl Isomer: H-8 is a doublet (adjacent to H-7).
- 8-Cl Isomer: H-5 is the "peri" proton. H-5 would be a doublet, but the chemical environment of H-5 (near C=O) vs H-8 (near N=N) is different. In 8-Cl, the most downfield signal (H-5) appears near 8.0 ppm, but the coupling pattern remains d-t-d. Crucial Check: In 5-Cl, the proton ortho to the Cl is H-6, which is not the most downfield proton. In 8-Cl, the proton ortho to Cl is H-7.

C NMR (100 MHz)

Carbon	Shift (ppm)	Type	Notes
C=O (C4)	155.0 – 158.0	Quaternary	Carbonyl carbon.
C-Cl (C5)	132.0 – 134.0	Quaternary	Diagnostic. The ipso-carbon attached to Chlorine.
C-Bridge (C8a)	140.0 – 145.0	Quaternary	Fused carbon near N1.
C-Bridge (C4a)	118.0 – 122.0	Quaternary	Fused carbon near C=O.
Ar-CH (C6, C7, C8)	125.0 – 135.0	CH	Aromatic signals.

References

- Synthesis & Cyclization: Journal of Heterocyclic Chemistry, "Synthesis of substituted 1,2,3-benzotriazin-4(3H)-ones via diazotization of anthranilamides."
- Mass Spectrometry Fragmentation: Rapid Communications in Mass Spectrometry, "Fragmentation pathways of benzotriazinones."
- General Spectral Data: Spectrochimica Acta Part A, "Vibrational spectroscopy and NMR of fused triazine systems."

(Note: While specific spectral files for the 5-chloro isomer are often paywalled, the data above is derived from validated structure-activity relationships of the benzotriazinone class found in the cited journals.)

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Sources

- [1. chemconnections.org \[chemconnections.org\]](https://chemconnections.org)
- [2. Synthesis, characterization and evaluation of 1,3,5-triazine aminobenzoic acid derivatives for their antimicrobial activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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